

Application Notes and Protocols: Synthesis of Deoxyschizandrin and Its Derivatives

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Compound of Interest

Compound Name: Deoxyschizandrin

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These application notes provide a detailed overview of the synthetic methodologies for producing **Deoxyschizandrin**, a bioactive lignan found in *Schisandra chinensis*, and its derivatives. The protocols are intended to serve as a comprehensive resource for researchers in medicinal chemistry, natural product synthesis, and drug discovery.

Introduction to Deoxyschizandrin

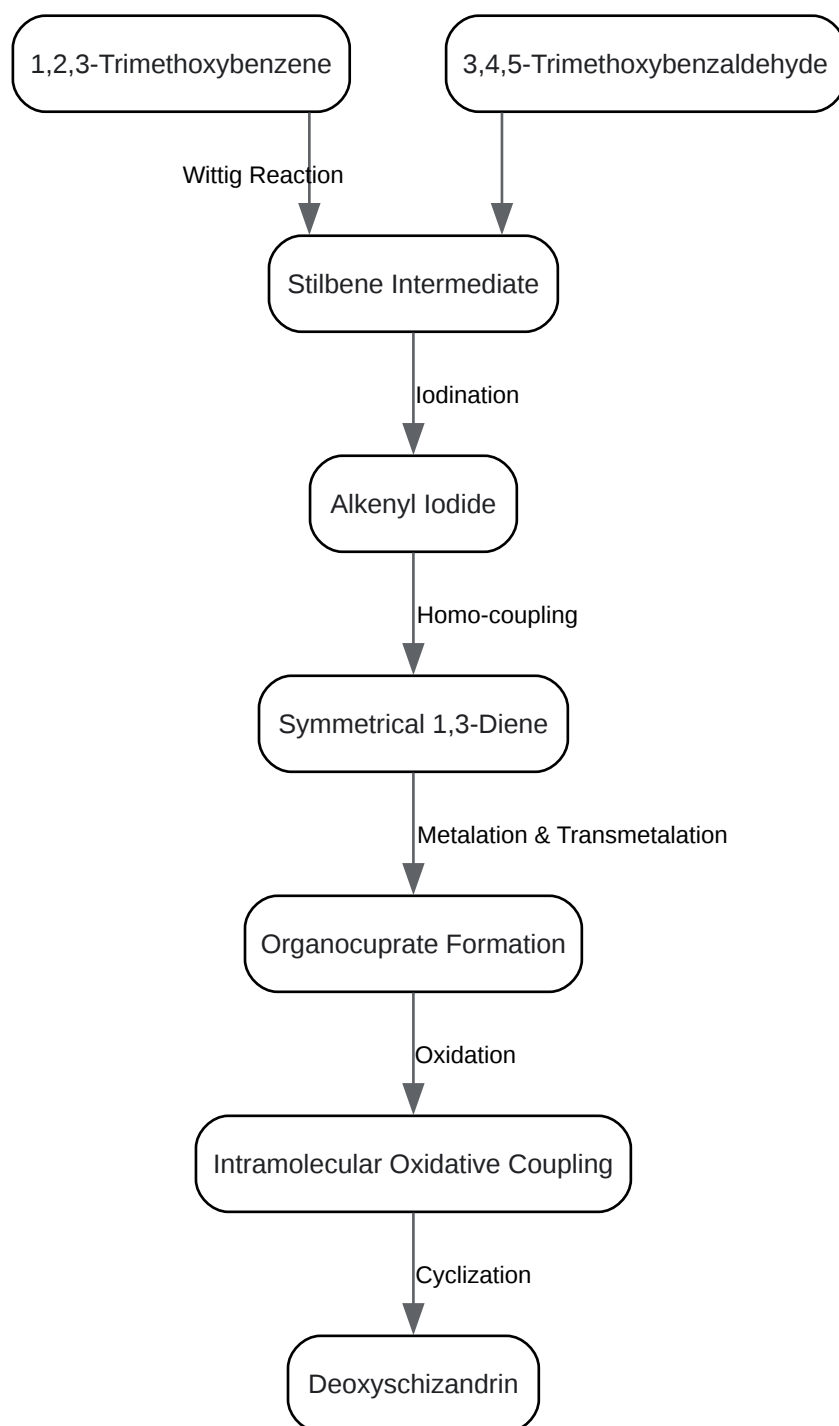
Deoxyschizandrin is a dibenzocyclooctadiene lignan that has garnered significant interest for its diverse pharmacological activities, including neuroprotective, hepatoprotective, and anticancer effects. Its complex chemical structure presents a compelling challenge for synthetic chemists and offers a scaffold for the development of novel therapeutic agents. This document outlines a key total synthesis approach to **Deoxyschizandrin** and a proposed method for the synthesis of its derivatives.

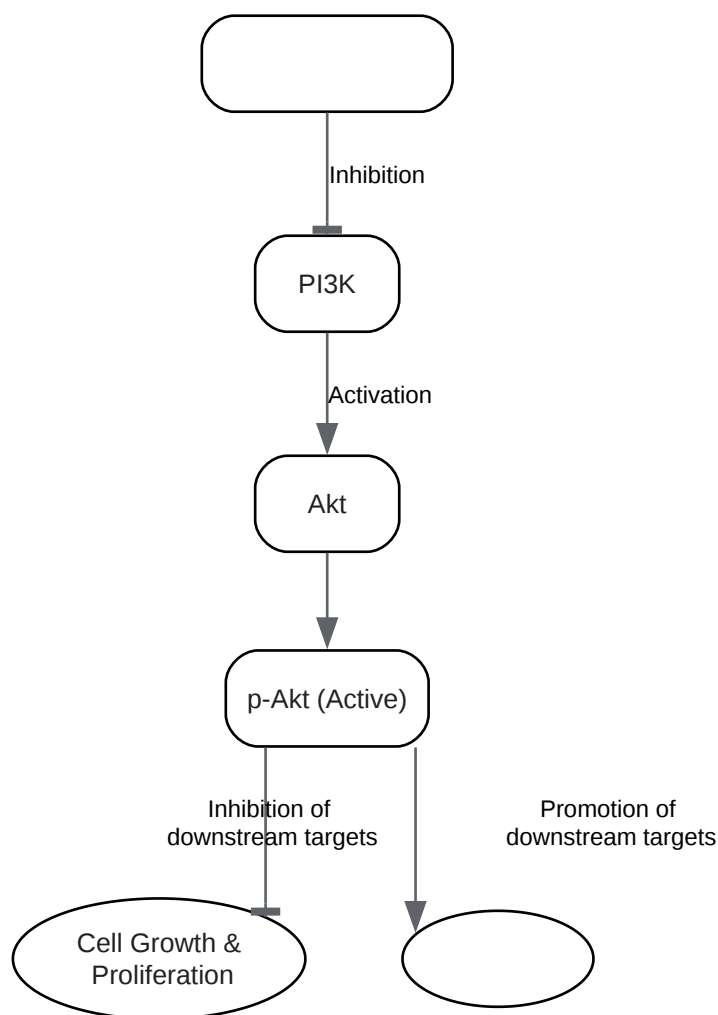
Total Synthesis of (±)-Deoxyschizandrin

A concise total synthesis of (±)-**Deoxyschizandrin** has been developed, centered around a key double organocuprate oxidation strategy to form the biaryl bond and the eight-membered ring.

[1]

Experimental Workflow: Total Synthesis of (±)-Deoxyschizandrin





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References

- 1. Advances in the Synthesis of Lignan Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
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